

Proper Disposal Procedures for Octyl Butyrate

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Compound of Interest

Compound Name: Octyl butyrate

Cat. No.: B087054

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The proper management and disposal of chemical waste are paramount for ensuring laboratory safety and environmental compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **octyl butyrate**, tailored for researchers, scientists, and drug development professionals. While some safety data sheets (SDS) indicate that **octyl butyrate** is not classified as a hazardous substance under OSHA regulations, it is considered best practice within a professional laboratory setting to manage all chemical reagents, including esters, as regulated chemical waste to ensure maximum safety and compliance.^{[1][2][3][4]} This material should not be disposed of in the regular trash or down the sewer system.^{[5][6]}

Safety and Handling Summary

Before handling, it is essential to be aware of the material's properties and potential hazards. While **octyl butyrate** has low acute toxicity, it can cause mild skin and eye irritation.^{[1][3]} Always observe good industrial hygiene practices and wear appropriate Personal Protective Equipment (PPE).^[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **octyl butyrate**.

Property	Value
CAS Number	110-39-4
Molecular Formula	C ₁₂ H ₂₄ O ₂
Physical State	Liquid
Appearance	Colorless to pale yellow liquid
Flash Point	> 93.3 °C (> 200.0 °F) [Closed Cup]
HMIS Rating	Health: 1, Flammability: 1, Physical Hazard: 0

[Sources:[1],[2],[3],[7]]

Operational Disposal Protocol

Follow these procedural steps to ensure the safe and compliant disposal of **octyl butyrate** waste.

Step 1: Waste Characterization and Segregation

Treat all **octyl butyrate**, whether used or unused, as a regulated chemical waste.[4] Do not mix it with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Store it separately from incompatible materials such as strong oxidizing agents and strong reducing agents.[3][8]

Step 2: Containerization

- **Select a Proper Container:** Use a chemically compatible and leak-proof container with a secure, screw-on cap.[9] Plastic containers are often preferred to minimize the risk of breakage.[5] The original product container may be used if it is in good condition.
- **Keep Container Closed:** The waste container must remain closed at all times, except when you are adding waste.[8][9] This prevents the release of vapors and protects against spills.

Step 3: Labeling

Proper labeling is critical for regulatory compliance and safety. As soon as the first drop of waste is added, affix a "Hazardous Waste" tag or label provided by your EHS office to the container.^[4]^[5] The label must include the following information:

- The words "Hazardous Waste".^[5]
- Full Chemical Name: "**Octyl butyrate**". Do not use abbreviations, acronyms, or chemical formulas.^[5]
- Quantity: An accurate estimate of the volume or mass of the waste.
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- Origin: The specific department, building, and room number.^[5]
- Principal Investigator: The name and contact number of the responsible researcher.^[5]

Step 4: Accumulation and Storage

- Designated Storage Area: Store the labeled waste container in a designated satellite accumulation area within your laboratory.^[9]
- Secondary Containment: Place the primary waste container inside a larger, chemically compatible secondary container, such as a lab tray or bin.^[9] The secondary container must be able to hold 110% of the volume of the primary container to contain any potential leaks or spills.^[9]
- Adhere to Limits: Be aware of institutional and regulatory limits on the quantity of waste (e.g., typically up to 55 gallons) and the accumulation time (e.g., typically 90 days) allowed in a lab.^[9]

Step 5: Spill Management

In the event of a spill, eliminate all ignition sources from the immediate area.^[1]

- Absorb the Spill: Use an inert absorbent material such as vermiculite, dry sand, clay, or commercial sorbents to contain and absorb the liquid.^[1]

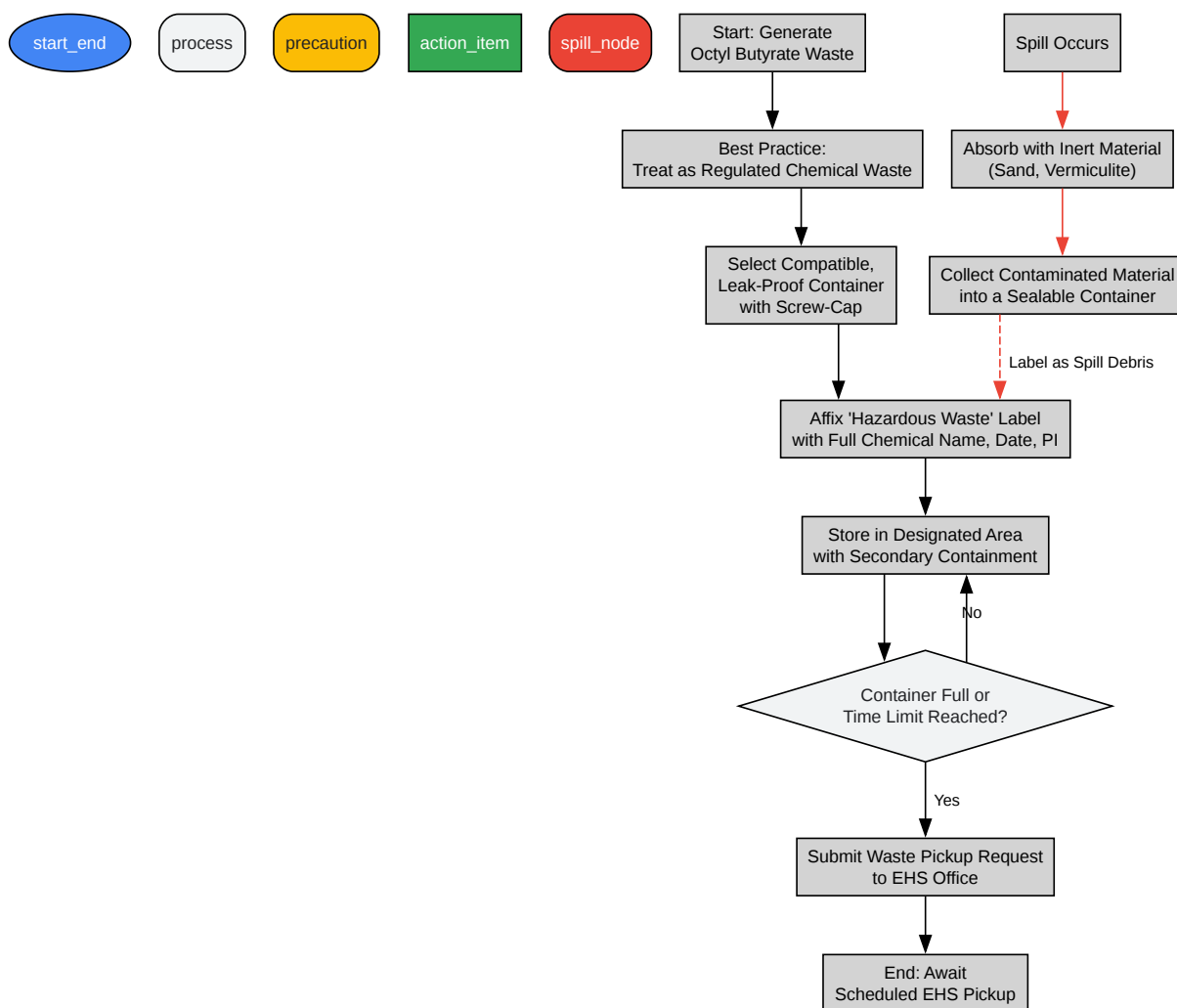
- **Collect Residue:** Carefully sweep or scoop the absorbed material into a suitable, sealable container for disposal.^{[1][10]}
- **Dispose as Hazardous Waste:** The collected spill residue and any contaminated items (e.g., gloves, absorbent pads) must be disposed of as hazardous waste, following the same containerization and labeling procedures described above.^{[1][9]}

Step 6: Requesting Disposal

Once the waste container is full or has reached its accumulation time limit, submit a chemical waste pickup request to your institution's EHS department.^[5] Complete any required forms, ensuring all listed chemicals and quantities are accurate.^[5] Do not overfill containers.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper management and disposal of **octyl butyrate**.



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